

# Vergleichende Studie von Polyvinylbutyral und Polyvinylacetat als Bindemittel

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Vinylbutyraldehydlosung

Cat. No.: B15481046

[Get Quote](#)

Eine vergleichende Studie von Polyvinylbutyral (PVB) und Polyvinylacetat (PVAC) als Bindemittel für Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung.

Diese vergleichende Analyse bietet einen detaillierten Überblick über die Eigenschaften und Leistungen von Polyvinylbutyral (PVB) und Polyvinylacetat (PVAC) als Bindemittel in verschiedenen wissenschaftlichen und industriellen Anwendungen. Die Gegenüberstellung basiert auf verfügbaren experimentellen Daten und hebt die wesentlichen Unterschiede in den physikalischen, chemischen und mechanischen Eigenschaften hervor.

## Physikalisch-chemische Eigenschaften

Polyvinylbutyral und Polyvinylacetat weisen signifikante Unterschiede in ihren grundlegenden Eigenschaften auf, die ihre Eignung für spezifische Anwendungen bestimmen. PVB wird durch die Acetalisierung von Polyvinylalkohol, welcher wiederum durch die Hydrolyse von Polyvinylacetat hergestellt wird, gewonnen.<sup>[1][2]</sup> Dieser Herstellungsprozess führt zu einer komplexeren Struktur von PVB, die sowohl hydrophobe Acetal- und Acetatgruppen als auch hydrophile Hydroxylgruppen enthält.

Eigenschaft	Polyvinylbutyral (PVB)	Polyvinylacetat (PVAC)
Chemische Struktur	Terpolymer aus Vinylbutyral-, Vinylalkohol- und Vinylacetat-Einheiten	Homopolymer aus Vinylacetat-Einheiten[3]
Aussehen	Weißes, kugelförmiges, poröses Pulver oder Granulat	Farblose bis leicht gelbliche, transparente Perlen, Granulat oder Pulver[3]
Löslichkeit	Löslich in Alkoholen, Ketonen, Estern und aromatischen Kohlenwasserstoffen; wasserunlöslich (variiert mit Acetalisierungsgrad)[1][4][5]	Praktisch unlöslich in Wasser, löslich in vielen organischen Lösungsmitteln wie Ethanol, Ethylacetat und Ketonen[3]
Wasseraufnahme	4 - 6 Gew.-% (nach 24h Lagerung in Wasser)[4][5]	Gering, quillt jedoch in Wasser auf
Glastemperatur (Tg)	ca. 68 °C (unplastifiziert)[4][5]	ca. 30 - 45 °C

## Mechanische Eigenschaften

Die mechanischen Eigenschaften von Filmen, die mit PVB und PVAC als Bindemittel hergestellt werden, unterscheiden sich erheblich, was auf ihre unterschiedlichen molekularen Strukturen zurückzuführen ist. PVB-Filme sind für ihre hohe Reißfestigkeit und Flexibilität bekannt, weshalb sie in Verbundsicherheitsglas eingesetzt werden.[1][4]

Eigenschaft	Polyvinylbutyral (PVB)	Polyvinylacetat (PVAC)
Zugfestigkeit	Mäßig bis hoch, gute Zähigkeit[6][7]	Geringer als PVB, spröder
Flexibilität	Hoch, insbesondere wenn plastifiziert	Geringer, neigt zur Sprödigkeit
Haftung	Ausgezeichnet auf Glas, Metall, Holz und Kunststoffen[8]	Gut auf porösen Materialien wie Holz und Papier
Schicht-zu-Schicht-Haftung (3D-Druck)	Eher gering[7][9]	Nicht zutreffend

## Anwendungen als Bindemittel

Sowohl PVB als auch PVAC werden in einer Vielzahl von Anwendungen als Bindemittel eingesetzt, wobei ihre spezifischen Eigenschaften sie für unterschiedliche Bereiche prädestinieren.

- Polyvinylbutyral (PVB):
  - Verbundsicherheitsglas: Die wichtigste Anwendung ist die als Zwischenschicht in Windschutzscheiben und Architekturglas, wo es die Splitterbindung gewährleistet.[1][2][4]
  - Lacke und Grundierungen: Aufgrund seiner hervorragenden Haftung auf Metallen wird es in Korrosionsschutzprimern und Lacken verwendet.[1][8]
  - Druckfarben: Es dient als Bindemittel in Druckfarben für verschiedene Substrate.[1][5]
  - Temporäres Bindemittel für Keramik: Es verbrennt bei hohen Temperaturen nahezu rückstandsfrei und wird daher zur Formgebung von keramischen Grünlingen eingesetzt.[1][5]
  - 3D-Druck: PVB ist als Filament für den 3D-Druck verfügbar und zeichnet sich durch seine Glättbarkeit mit Isopropylalkohol aus.[6][9]
- Polyvinylacetat (PVAC):

- Klebstoffe: Weit verbreitet als "Weißleim" oder Holzklebstoff.[3]
- Farben und Beschichtungen: Dient als Bindemittel in Dispersionsfarben für Wände.
- Papier- und Textilindustrie: Wird zur Beschichtung und Imprägnierung verwendet.[10]
- Pharmazie: In einigen pharmazeutischen Formulierungen als Bindemittel für Tabletten.

## Experimentelle Protokolle

### Bestimmung der Wasseraufnahme (modifiziert nach ASTM D570)

- Probenvorbereitung: Es werden runde oder rechteckige Filme der Polymere mit einer definierten Dicke (z. B. 1 mm) hergestellt.
- Trocknung: Die Proben werden für 24 Stunden bei 50 °C im Ofen getrocknet und anschließend im Exsikkator auf Raumtemperatur abgekühlt.
- Wägung (trocken): Das Trockengewicht ( $m_{\text{trocken}}$ ) jeder Probe wird genau bestimmt.
- Immersion: Die Proben werden für 24 Stunden vollständig in destilliertes Wasser bei 23 °C eingetaucht.
- Wägung (feucht): Die Proben werden aus dem Wasser genommen, mit einem fusselfreien Tuch oberflächlich abgetrocknet und sofort gewogen ( $m_{\text{feucht}}$ ).
- Berechnung: Die Wasseraufnahme in Prozent wird wie folgt berechnet: Wasseraufnahme (%) =  $[(m_{\text{feucht}} - m_{\text{trocken}}) / m_{\text{trocken}}] * 100$

### Bestimmung der Zugfestigkeit (modifiziert nach ASTM D882)

- Probenvorbereitung: Aus den Polymerfilmen werden Probekörper in Form von "Hundeknochen" mit definierten Abmessungen gestanzt. Die Dicke und Breite der Proben im Messbereich werden an mehreren Stellen gemessen und der Durchschnittswert ermittelt.
- Einspannen: Die Probe wird in die Klemmen einer universellen Prüfmaschine eingespannt.

- Prüfung: Die Probe wird mit einer konstanten Geschwindigkeit (z. B. 5 mm/min) bis zum Bruch gedehnt. Die dabei auftretende Kraft und die Längenänderung werden kontinuierlich aufgezeichnet.
- Berechnung:
  - Zugfestigkeit (MPa): Maximale Kraft geteilt durch den ursprünglichen Querschnitt der Probe.
  - Bruchdehnung (%): Längenänderung beim Bruch geteilt durch die ursprüngliche Messlänge, multipliziert mit 100.

## Bestimmung der Tablettenhärte

- Tablettenherstellung: Wirk- und Hilfsstoffe werden mit einer definierten Konzentration des jeweiligen Bindemittels (PVB oder PVAC) gemischt, granuliert und zu Tabletten mit einem definierten Gewicht und Durchmesser verpresst.
- Prüfung: Eine einzelne Tablette wird in einen Tablettenhärteprüfer gelegt.
- Krafteinwirkung: Eine Kraft wird diametral auf die Tablette ausgeübt, bis sie bricht.
- Messung: Die zum Bruch der Tablette erforderliche Kraft wird in Newton (N) oder Kilopond (kp) gemessen. Es werden Messungen an einer statistisch relevanten Anzahl von Tabletten (z. B. n=10) durchgeführt und der Mittelwert gebildet.

## Visualisierungen

[Click to download full resolution via product page](#)

[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemie-schule.de [chemie-schule.de]
- 2. Polyvinylbutyral [u-helmich.de]
- 3. Polyvinylacetat – Wikipedia [de.wikipedia.org]
- 4. Polyvinylbutyral – Wikipedia [de.wikipedia.org]
- 5. kremer-pigmente.com [kremer-pigmente.com]
- 6. Prusament PVB | Prusament [prusament.com]
- 7. help.prusa3d.com [help.prusa3d.com]
- 8. Polyvinylbutyral | PVB | TER Chemicals [terchemicals.com]
- 9. blog.prusa3d.com [blog.prusa3d.com]
- 10. mwpva.com [mwpva.com]
- To cite this document: BenchChem. [Vergleichende Studie von Polyvinylbutyral und Polyvinylacetat als Bindemittel]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15481046#vergleichende-studie-von-polyvinylbutyral-und-polyvinylacetat-als-bindemittel]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)